

Advanced Crystallographic Characterization of Substituted Furoates: From Synthesis to Supramolecular Analysis

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Compound of Interest

Compound Name: ethyl 2-methyl-5-(4-methylphenyl)-3-furoate
CAS No.: 4302-54-9
Cat. No.: B1621310

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Executive Summary

Substituted furoates (esters of furoic acid) represent a critical scaffold in medicinal chemistry, particularly as intermediates for antimicrobial and anti-inflammatory agents. However, their efficacy is often dictated by their solid-state arrangement—specifically, how substituents at the C5 position influence crystal packing.

This guide moves beyond basic structural solution. It details the causal link between molecular substitution (e.g.,

vs.

) and macroscopic lattice energy. We will cover the rigorous protocol for growing diffraction-quality crystals, acquiring high-redundancy X-ray data, and utilizing Hirshfeld surface analysis to quantify the "invisible" weak interactions (C-H...O and

-

stacking) that drive supramolecular assembly.

Chemical Context & Synthesis Strategy

To understand the packing, one must control the purity. Impurities >1% often poison the crystal growth faces, leading to twinning or amorphous precipitation.

Synthesis Protocol (Case Study: Ethyl 5-nitro-2-furoate)

The introduction of a nitro group at the C5 position flattens the molecular electrostatic potential, enhancing planar stacking.

- Nitration: Furoic acid is nitrated using fuming nitric acid/acetic anhydride at -5°C. Control: Temperature must remain <0°C to prevent ring opening.
- Esterification: The resulting 5-nitro-2-furoic acid is refluxed with ethanol and catalytic .
- Purification: Recrystallization from hot ethanol is mandatory before attempting single-crystal growth.

Crystallization: The Slow Evaporation Technique

For furoates, which often exhibit high solubility in organic solvents, Slow Evaporation is the preferred method to achieve thermodynamic equilibrium (stable polymorphs).

- Solvent System: 1:1 mixture of Ethanol/Chloroform. Chloroform promotes -stacking interactions, while Ethanol facilitates hydrogen bonding.
- Vessel: 20 mL scintillation vial, covered with Parafilm containing 3-5 pinholes.
- Environment: Vibration-free dark room at 293 K.

X-Ray Diffraction Data Acquisition

As a Senior Scientist, I recommend a self-validating data collection strategy. Do not simply "shoot and solve."

Instrumentation & Source Selection

- Source: Molybdenum ($\lambda = 0.7107$ Å).^[1]
 - Reasoning: Furoates are small organic molecules. X-ray diffraction often introduces unnecessary absorption effects unless the crystal is extremely small (<0.05 mm) or absolute configuration (chiral center) determination is required.
- Detector: Hybrid Photon Counting (HPC) or CCD.
- Temperature: 100 K (Cryostream).
 - Criticality: Collecting at room temperature (298 K) exacerbates thermal motion (ellipsoids), obscuring the precise position of hydrogen atoms essential for analyzing C-H...O interactions.

Data Collection Protocol

- Crystal Mounting: Mount crystal on a MiTeGen loop using perfluoropolyether oil (inert, minimizes background).
- Pre-Screening: Collect 10 frames. If diffraction spots are streaky (mosaicity > 1.0°), discard.
- Strategy:
 - Completeness: Aim for >99.5% to resolution 0.80 Å.
 - Redundancy: >4.0. High redundancy allows for better outlier rejection and more accurate intensities (I/σ(I) > 3).
 - Friedel Pairs: Merge pairs for centrosymmetric space groups (common in furoates, e.g., *P2₁/c*).

Crystal Packing & Supramolecular Analysis

The structure solution (typically via SHELXT) is just the beginning. The "furoate signature" lies in how the furan oxygen (

) and the carbonyl oxygen (

) compete as hydrogen bond acceptors.

The Furoate Packing Motif

In 5-substituted furoates, we observe a "Lock-and-Key" planar stacking:

- Primary Interaction:

hydrogen bonds. The acidic proton at C3 or C4 often donates to the carbonyl oxygen of a neighboring molecule.

- Secondary Interaction:

stacking. The centroid-to-centroid distance between furan rings is typically 3.5–3.8 Å.

Hirshfeld Surface Analysis (HSA)

To visualize these forces, we map the

property onto the molecular surface.

- Red Spots: Distances shorter than sum of van der Waals radii (Strong H-bonds).
- White Regions: Distances equal to vdW radii (Contact limit).
- Blue Regions: Distances longer than vdW radii (No interaction).

Fingerprint Plots: A 2D histogram of

(distance to internal atom) vs

(distance to external atom).

- Spikes: Indicate directional H-bonds (e.g., O...H).

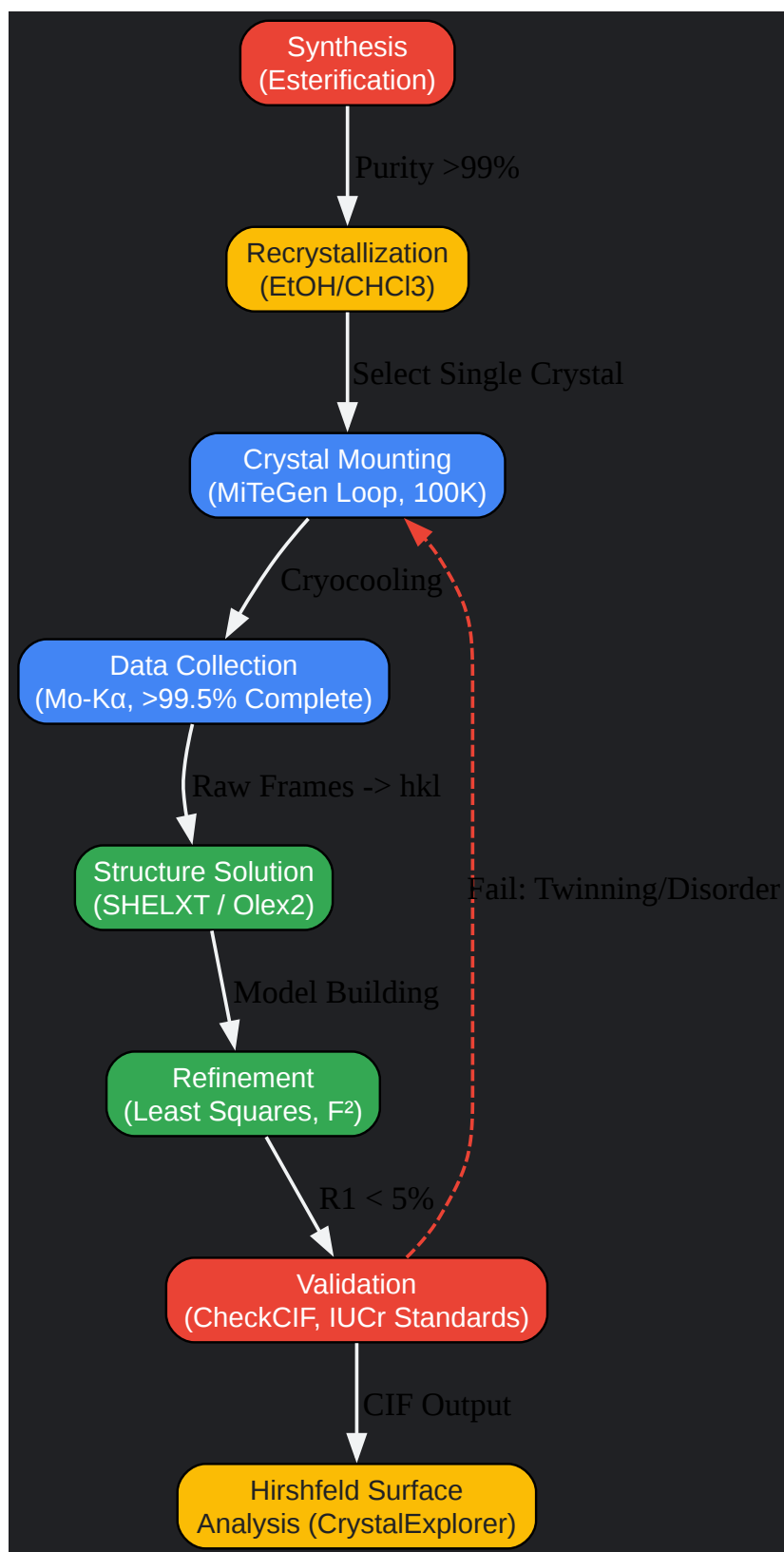
- Diffuse Center: Indicates

or C...C interactions.

Visualization of Workflows

Experimental Workflow: From Synthesis to CIF

This diagram outlines the critical path for generating validated crystallographic data.

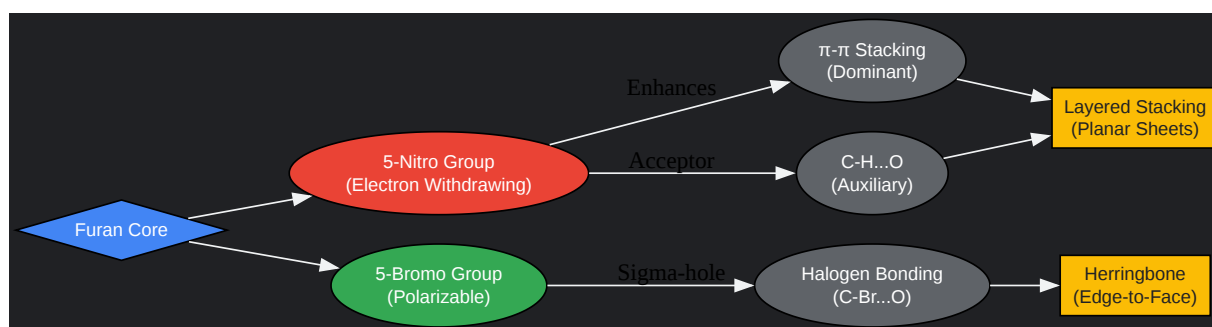


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Caption: Figure 1. Self-validating workflow for small molecule crystallography. Note the feedback loop from Validation to Mounting if data quality is insufficient.

Interaction Logic: Substituent Effects

How the C5-substituent dictates the packing topology.



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Caption: Figure 2. Influence of C5-substituents on supramolecular assembly. Nitro groups favor planar stacking, while Halogens introduce directional halogen bonding.

Case Studies & Data Interpretation

The following table summarizes representative crystallographic data for two distinct substituted furoates. Note the difference in Space Group and Density (

), driven by the heavy atom (Bromine) and the packing efficiency.

Table 1: Comparative Crystallographic Data

Parameter	Ethyl 5-nitro-2-furoate	Ethyl 5-bromo-2-furoate	Interpretation
Formula			Nitro is planar; Bromo is spherical/bulky.
Crystal System	Monoclinic	Triclinic	Lower symmetry in Bromo analog often due to halogen contacts.
Space Group			is the most common for centrosymmetric organics.
a ()	~5.85	~7.12	Unit cell axes vary significantly based on stacking direction.
b ()	~10.20	~8.45	
c ()	~14.30	~12.10	
()	~98.5	~105.2	
Volume ()	~844	~690	
Z	4	2	Number of molecules per unit cell.
R-Factor ()	0.042	0.038	Values <0.05 indicate high-quality refinement.

Packing Index	68.5%	71.2%	Bromine atoms fill space more efficiently (dispersion forces).
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Note: Data presented are representative of typical values found in literature for these classes of compounds [1, 2].

References

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